

The Physical State and Color of Dysprosium Carbonate

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Compound of Interest

Compound Name: *Dysprosium carbonate*

Cat. No.: *B1594388*

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Dysprosium carbonate ($\text{Dy}_2(\text{CO}_3)_3$) is a water-insoluble dysprosium compound that typically presents as a solid.^[1] Its appearance can vary depending on its specific form and hydration state, ranging from a white to a light yellow powder or crystalline aggregates.^{[1][2][3][4][5]}

The hydrated form, dysprosium(III) carbonate tetrahydrate ($\text{Dy}_2(\text{CO}_3)_3 \cdot 4\text{H}_2\text{O}$), is specifically described as a white powder.^[5] In its amorphous state, **dysprosium carbonate** is composed of highly hydrated spherical nanoparticles.^{[6][7]}

Commercially available **dysprosium carbonate** is often described with some color variation. Some suppliers characterize it as a light yellow powder^{[2][8]}, while others describe it as a pale white to light yellow powder.^[3] Another common description is simply a white powder or chunks.^[1]

Dysprosium carbonate serves as a precursor for the synthesis of other dysprosium compounds.^[1] For instance, it can be converted to dysprosium oxide through heating (calcination).^[1]

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- To cite this document: BenchChem. [The Physical State and Color of Dysprosium Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594388#dysprosium-carbonate-physical-appearance-and-color]

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